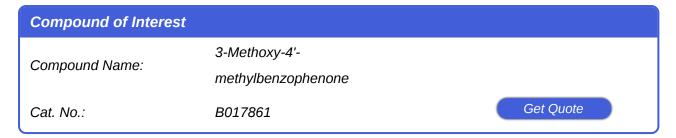


# A Comprehensive Technical Guide to (3-Methoxyphenyl)(4-methylphenyl)methanone

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For Researchers, Scientists, and Drug Development Professionals

### Introduction and IUPAC Nomenclature

**3-Methoxy-4'-methylbenzophenone**, a substituted aromatic ketone, is a compound of interest in various chemical and pharmaceutical research areas. Its structure consists of a benzophenone core with a methoxy group substituted at the 3-position of one phenyl ring and a methyl group at the 4'-position of the other.

The formal IUPAC name for this compound is (3-methoxyphenyl)(4-methylphenyl)methanone. [1] This nomenclature precisely defines the connectivity of the substituent groups to the central methanone (ketone) functional group.

## **Physicochemical and Spectroscopic Data**

The fundamental properties of (3-methoxyphenyl)(4-methylphenyl)methanone are summarized below. This data is crucial for its identification, characterization, and application in experimental settings.



Property	Value	Reference
CAS Number	82520-37-4	[1][2][3]
Molecular Formula	C15H14O2	[1][2][3]
Molecular Weight	226.27 g/mol	[1][2][3]
Appearance	Viscous Yellow Oil	[1]

#### Spectroscopic Data:

Spectrum Type	Key Peaks/Shifts (δ in ppm, ν in cm <sup>-1</sup> )	Reference
¹H-NMR (CDCl₃)	δ 2.44 (s, 3H), 3.86 (s, 3H), 7.08-7.18 (m, 1H), 7.20-7.40 (m, 5H), 7.73 (d, 2H, J=8.4 Hz)	[2]
IR (nujol)	1690 cm <sup>-1</sup> (C=O)	[2]

## **Experimental Protocols: Synthesis**

The primary synthetic route to (3-methoxyphenyl)(4-methylphenyl)methanone is through a Friedel-Crafts acylation reaction. This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis for forming carbon-carbon bonds involving aromatic rings.

## Friedel-Crafts Acylation of Toluene with m-Anisoyl Chloride

This procedure details the synthesis of 4-methyl-3'-methoxybenzophenone, an isomer and common synonym for the target compound.

Objective: To synthesize (3-methoxyphenyl)(4-methylphenyl)methanone via the acylation of toluene.

Materials:



- Aluminum chloride (AlCl<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- m-Anisoyl chloride (3-methoxybenzoyl chloride)
- Toluene
- Ice
- 37% Hydrochloric acid (HCl)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- A suspension of aluminum chloride (1.1 equivalents) is prepared in dichloromethane (40 ml).
- A solution of m-anisoyl chloride (12.0 g) and toluene (1 equivalent) in dichloromethane (10 ml) is added dropwise to the AlCl<sub>3</sub> suspension.
- The resulting mixture is stirred at room temperature for 4 hours.
- Following the reaction period, the mixture is carefully poured into 200 ml of an ice/37% HCl mixture (1/1 v/v) to quench the reaction and dissolve the aluminum salts.
- The organic and aqueous phases are separated.
- The organic phase is collected and dehydrated using anhydrous sodium sulfate.
- The mixture is filtered to remove the drying agent.
- The organic solvent (dichloromethane) is evaporated under reduced pressure to yield the final product, 4-methyl-3'-methoxybenzophenone. The reported yield for this reaction is quantitative.[2]

## Diagrams and Workflows Synthesis Workflow: Friedel-Crafts Acylation



The logical flow of the synthetic protocol described above is illustrated in the following diagram.

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